

# An In-depth Technical Guide to 4-(Methylamino)benzoic Acid

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## Compound of Interest

Compound Name: 4-(Methylamino)benzoic acid

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This technical guide provides a comprehensive overview of **4-(Methylamino)benzoic acid**, a key chemical intermediate in various scientific and industrial applications. This document details its fundamental properties, synthesis, and significant applications, with a focus on data relevant to research and development.

## Core Concepts: Molecular Identity and Properties

**4-(Methylamino)benzoic acid**, also known as p-(Methylamino)benzoic acid or N-Methyl-4-aminobenzoic acid, is an organic compound featuring a benzoic acid core substituted with a methylamino group at the para (4-) position.

Molecular Formula:  $C_8H_9NO_2$

Molecular Weight: 151.16 g/mol [\[1\]](#)

## Physicochemical Data

The following tables summarize the key physicochemical properties of **4-(Methylamino)benzoic acid**, providing essential data for experimental design and chemical synthesis.

Property	Value	Source
IUPAC Name	4-(methylamino)benzoic acid	PubChem
CAS Number	10541-83-0	PubChem
Melting Point	160-162 °C	Sigma-Aldrich
Boiling Point	321.6 ± 25.0 °C at 760 mmHg	ChemSrc
pKa	4.93	ChemicalBook
logP	2.2	PubChem
Appearance	White to beige powder	Sigma-Aldrich
Solubility	Slightly soluble in water, soluble in alcohol.	ChemicalBook

## Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **4-(Methylamino)benzoic acid**.

Spectrum Type	Key Features and Observations
<sup>1</sup> H NMR	Spectra typically show characteristic peaks for the aromatic protons, the N-H proton of the methylamino group, and the methyl protons.
FTIR	The infrared spectrum displays characteristic absorption bands for the O-H stretch of the carboxylic acid, the C=O stretch of the carbonyl group, N-H bending, and C-N stretching of the amine, as well as aromatic C-H and C=C stretching.
Mass Spec	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.

## Experimental Protocols

### Synthesis of 4-(Methylamino)benzoic Acid

A common method for the synthesis of **4-(Methylamino)benzoic acid** involves the hydrolysis of a precursor ester. The following is a representative experimental protocol.<sup>[1]</sup>

#### Materials:

- Precursor ester (e.g., methyl 4-(methylamino)benzoate)
- Methanol
- Water
- 25% Sodium hydroxide solution
- 2N Hydrochloric acid

#### Procedure:

- In a 250 ml reaction flask, dissolve 7.8 g of the precursor ester in 40 ml of methanol.
- Add 20 ml of water to the solution.
- Under stirring, add 8.31 g of 25% sodium hydroxide solution dropwise.
- Allow the reaction to proceed at room temperature for 1 hour. Monitor the reaction for the consumption of the starting material.
- Once the reaction is complete, concentrate the mixture to remove the methanol.
- Add 40 ml of water to dissolve the resulting solid.
- Adjust the pH of the solution to 4-5 using 2N hydrochloric acid to precipitate the product.
- Filter the solid product and dry it to obtain **4-(Methylamino)benzoic acid**.

Expected Yield: Approximately 88.26%.<sup>[1]</sup>

## Applications in Research and Development

**4-(Methylamino)benzoic acid** serves as a versatile intermediate in the synthesis of more complex molecules, finding applications in pharmaceuticals and materials science.<sup>[2]</sup>

### Pharmaceutical Intermediate

This compound is a valuable building block in the synthesis of various pharmaceutical agents.<sup>[2]</sup> While specific blockbuster drugs directly utilizing this intermediate are not prominently documented in publicly available literature, its structural motif is relevant in medicinal chemistry for creating libraries of compounds for screening. Its analog, 4-(dimethylamino)benzoic acid, is a known precursor to the sunscreen agent Padimate O.<sup>[3][4][5]</sup> Padimate O is formed by the condensation of 2-ethylhexanol with 4-(dimethylamino)benzoic acid.<sup>[3]</sup>

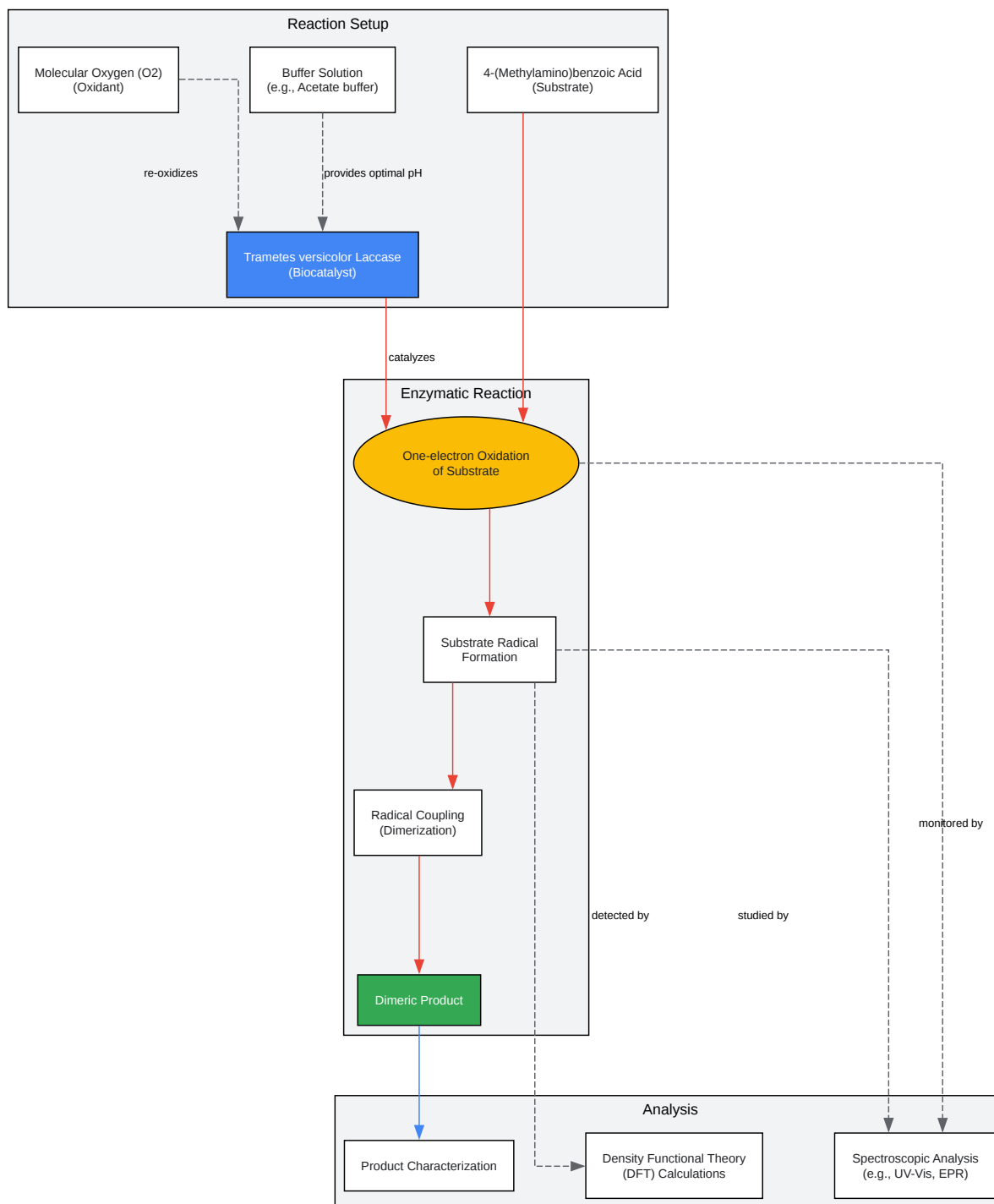
### Enzyme-Mediated Reactions

Recent research has explored the use of enzymes to catalyze reactions involving **4-(Methylamino)benzoic acid**. For instance, the enzyme laccase from *Trametes versicolor* can mediate the homocoupling of **4-(methylamino)benzoic acid**.<sup>[6]</sup> This enzymatic oxidation process is of interest for developing green chemistry methodologies.

## Mandatory Visualizations

### Laccase-Mediated Oxidative Coupling of 4-(Methylamino)benzoic Acid

The following diagram illustrates the logical workflow of the laccase-mediated oxidation of **4-(Methylamino)benzoic acid**, a process of interest in biocatalysis and green chemistry.



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Caption: Laccase-mediated oxidation workflow of **4-(Methylamino)benzoic acid**.

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